

Technical Guide: Histidine Catabolism & Imidazole Lactic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (1S)-1-Hydroxy-L-histidine
(hydrochloride)

Cat. No.: B12390889

[Get Quote](#)

Content Type: Deep Technical Guide / Whitepaper Audience: Researchers, Analytical Chemists, Drug Development Professionals Focus: Metabolic Pathways, Clinical Biomarkers, and LC-MS/MS Quantification

Executive Summary

Imidazole lactic acid (ILA) is a specific catabolite of histidine produced via the transamination pathway, distinct from the canonical urocanic acid (deamination) and histamine (decarboxylation) routes. While often overshadowed by imidazole propionate in metabolic disease research, ILA serves as a critical biomarker for histidinemia (histidase deficiency) and a functional readout of gut microbiota activity—specifically *Bifidobacterium* and *Lactobacillus* species possessing aromatic lactate dehydrogenase activity.

This guide provides a rigorous examination of the ILA metabolic architecture, its physiological relevance, and a validated LC-MS/MS protocol for its quantification in biological matrices.

The Metabolic Architecture

Histidine catabolism is non-linear, branching into three primary distinct pathways based on the initial enzymatic attack. ILA is the end-product of the transamination pathway.

The Transamination Route

Unlike the major catabolic route in the liver (which uses histidine ammonia-lyase to form urocanate), the transamination route preserves the imidazole ring while altering the side chain.

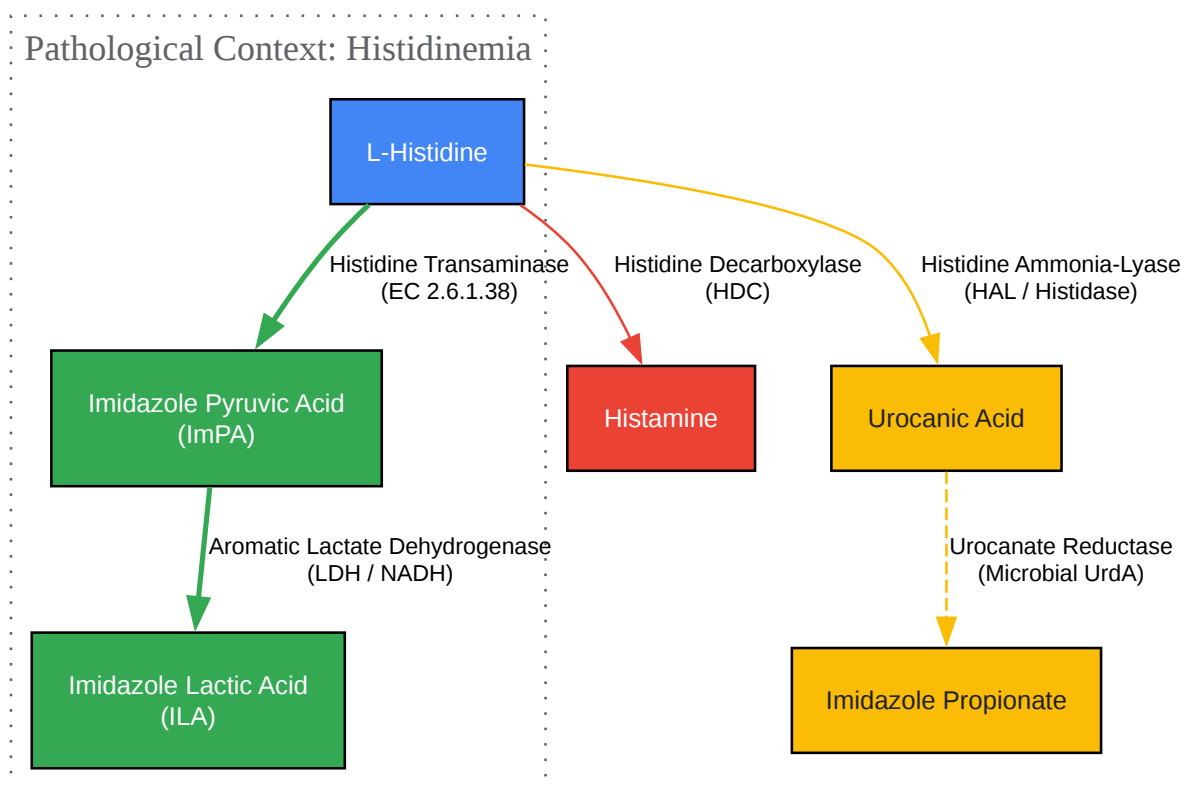
- Step 1: Transamination
 - Enzyme: Histidine transaminase (Histidine aminotransferase, EC 2.6.1.38).
 - Reaction: L-Histidine + 2-Oxoglutarate

Imidazole Pyruvic Acid (ImPA) + L-Glutamate.
 - Context: This step is reversible. In histidinemia, where the urocanate pathway is blocked, this becomes the dominant overflow pathway.
- Step 2: Reduction
 - Enzyme: Aromatic Lactate Dehydrogenase (e.g., IdhD or IdhL in bacteria; non-specific LDH EC 1.1.1.27 in mammals).
 - Reaction: Imidazole Pyruvic Acid + NADH + H

Imidazole Lactic Acid + NAD

.
 - Context: This reduction creates the terminal metabolite ILA, which is excreted in urine. In the gut microbiome, this reaction is driven by specific dehydrogenases in *Lactobacillus* and *Bifidobacterium*, contributing to the pool of "aromatic lactic acids" (along with phenyllactic and indolelactic acid).[1]

Pathway Visualization



[Click to download full resolution via product page](#)

Figure 1: The trifurcated catabolism of histidine. The green pathway highlights the production of Imidazole Lactic Acid, which becomes the primary sink during histidase deficiency (Histidinemia).

Physiological & Pathological Context

Histidinemia Biomarker

In patients with histidinemia (HAL deficiency), histidine levels in blood and urine rise dramatically. Because the primary degradation route is blocked, histidine is shunted to the transaminase pathway.

- **Diagnostic Profile:** High Histidine, High Imidazole Pyruvic Acid, High Imidazole Lactic Acid, Low Urocanic Acid.
- **Mechanism:** ImPA is unstable and spontaneously decomposes or is enzymatically reduced to ILA. ILA is stable and excreted, making it a reliable urinary marker for the condition.

Microbiome-Host Interaction

Recent metabolomic screens have identified ILA as a significant gut metabolite. Unlike Imidazole Propionate (ImP)—which is linked to Type 2 Diabetes and insulin resistance—ILA is associated with:

- Probiotic Activity: Produced by Bifidobacterium species acting on breast milk aromatic amino acids.[\[1\]](#)
- Immune Modulation: Structural analogs like indolelactic acid interact with HCA3 receptors; ILA is currently being investigated for similar immunomodulatory roles.

Analytical Methodology: LC-MS/MS Quantification

Quantifying ILA is challenging due to its high polarity, small molecular weight, and structural similarity to other imidazole derivatives. Reverse-phase chromatography often yields poor retention; therefore, a polar-embedded column or HILIC approach is required.

Method Specifications

Parameter	Specification
Target Analyte	Imidazole Lactic Acid (ILA)
CAS Number	14403-45-3 (L-isomer), 1246814-96-9 (Monohydrate)
Molecular Weight	156.14 g/mol
Instrumentation	UHPLC coupled to Triple Quadrupole MS (LC-MS/MS)
Column	Waters ACQUITY UPLC HSS T3 (1.8 μ m, 2.1 x 100 mm)
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Methanol + 0.1% Formic Acid
Ionization	ESI Positive Mode (+ve)

MRM Transitions (Optimized)

The following transitions are critical for specificity. The loss of the carboxylic acid group (as HCOOH) is the primary fragmentation pathway.

Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Type	Interpretation
157.1	111.1	15 - 20	Quantifier	Loss of HCOOH (-46 Da)
157.1	81.1	25 - 30	Qualifier	Imidazole ring fragment
157.1	139.1	10 - 15	Qualifier	Loss of H O (-18 Da)

Sample Preparation Protocol (Plasma/Urine)

This protocol ensures the removal of proteins while maintaining the solubility of the polar ILA.

- Aliquot: Transfer 50 μ L of plasma or urine to a 1.5 mL Eppendorf tube.
- Internal Standard: Add 10 μ L of deuterated internal standard (e.g., Histidine-d3 or custom synthesized ILA-d3) at 1 μ M.
- Precipitation: Add 150 μ L of ice-cold Acetonitrile (containing 0.1% Formic Acid).
- Vortex: Vortex vigorously for 30 seconds.
- Centrifugation: Centrifuge at 12,000 x g for 10 minutes at 4°C.
- Evaporation (Optional but recommended for sensitivity): Transfer supernatant to a clean tube and evaporate to dryness under nitrogen. Reconstitute in 50 μ L of Mobile Phase A.
 - Note: Direct injection of the supernatant is possible if sensitivity requirements are in the μ M range. For nM sensitivity (serum), reconstitution is required.

Analytical Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Step-by-step analytical workflow for the extraction and quantification of Imidazole Lactic Acid.

Synthesis & Standards

If commercial standards (e.g., TRC-I355000) are unavailable, ILA can be synthesized enzymatically or chemically:

- Enzymatic: Incubation of L-Histidine with *Lactobacillus plantarum* whole cells or purified aromatic lactate dehydrogenase in the presence of NADH.
- Chemical: Reduction of imidazole pyruvic acid using Sodium Borohydride (NaBH₄), though this yields a racemic mixture (DL-ILA) requiring chiral separation if stereospecificity is needed.

References

- Auerbach, V. H., et al. (1962). "Histidinemia: A deficiency in histidase resulting in the urinary excretion of histidine and of imidazolepyruvic acid." *The Journal of Pediatrics*. [Link](#)
- Laursen, M. F., et al. (2021). "Breastfeeding associated *Bifidobacterium* species convert aromatic amino acids into antimicrobial aromatic lactic acids." [1] *Nature Microbiology*. [Link](#)
- Wickremasinghe, R., et al. (1967). "Degradation of L-histidine in *Escherichia coli* B: formation of imidazolepyruvic acid by a histidine transaminase." *Comptes rendus des seances de la Societe de biologie et de ses filiales*. [Link](#)
- BenchChem. (2025).[2][3] "A Comparative Guide to LC-MS/MS Analysis of Imidazole Derivatives." *BenchChem Technical Guides*. [Link](#)

- Wishart, D. S., et al. (2018). "HMDB 4.0: the human metabolome database for 2018." Nucleic Acids Research. (Entry: Imidazolelactic acid).[4][5] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. communities.springernature.com [communities.springernature.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. rsc.org [rsc.org]
- 5. Imidazole-5-lactic acid, TMS [webbook.nist.gov]
- To cite this document: BenchChem. [Technical Guide: Histidine Catabolism & Imidazole Lactic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12390889/docs#technical-guide-histidine-catabolism-imidazole-lactic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)